

A Comparative Guide to Delta-Hexalactone Analytical Standards and Reference Materials

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Compound of Interest

Compound Name: *delta-Hexalactone*

Cat. No.: *B130344*

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of **delta-hexalactone**, the selection of a high-quality analytical standard is paramount. This guide provides an objective comparison of commercially available **delta-hexalactone** reference materials, supported by representative experimental protocols for their analysis.

Comparison of Delta-Hexalactone Analytical Standards

The following table summarizes the specifications of **delta-hexalactone** analytical standards available from various suppliers. This data is compiled from publicly available information on the suppliers' websites.

| Supplier | Product Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity (Assay) | Format |
|---------------------|---------------------|------------|---|--------------------------|----------------|--------|
| Sigma-Aldrich | δ-Hexalactone | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | ≥98% (FG) | Neat |
| ACS International | Hexalactone delta | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | > 98.0 % | Liquid |
| TCI Chemicals | delta-Hexanolactone | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | >99.0% (GC) | Liquid |
| Chem-Impex | δ-Hexalactone | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | 98-100% (GC) | Liquid |
| Odowell | Delta hexalactone | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | 98%MIN | Liquid |
| Penta International | DELTA-HEXALAC TONE | 823-22-3 | C ₆ H ₁₀ O ₂ | 114.14 | Not Specified | Liquid |

Experimental Protocols for Quality Assessment

The purity and identity of **delta-hexalactone** analytical standards are typically confirmed using chromatographic techniques. Below are representative protocols for gas chromatography (GC) and high-performance liquid chromatography (HPLC) analysis. These are generalized methods and may require optimization for specific instruments and applications.

Gas Chromatography-Flame Ionization Detection (GC-FID) Protocol

Gas chromatography is a common and effective method for assessing the purity of volatile compounds like **delta-hexalactone**.^[1]

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890 GC or equivalent, equipped with a Flame Ionization Detector (FID).^[1]
- Column: A non-polar column, such as a DB-1 or DB-5, or a wax column is often suitable for flavor and fragrance analysis. A typical column could be 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1 mL/min).^[2]
- Injector: Split/splitless injector, with a split ratio of 50:1.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 240 °C.
 - Final hold: Hold at 240 °C for 5 minutes.
- Injection Volume: 1 μ L.

Sample Preparation:

- Prepare a stock solution of the **delta-hexalactone** standard in a suitable solvent (e.g., methanol or ethanol) at a concentration of 1 mg/mL.
- Perform serial dilutions to create a series of calibration standards with known concentrations.
- Inject the standards into the GC-FID system to generate a calibration curve.

- Prepare the sample for analysis by diluting it in the same solvent to a concentration within the calibration range.
- Inject the prepared sample into the GC-FID system.

Data Analysis:

The purity of the **delta-hexalactone** standard is determined by calculating the area percent of the principal peak relative to the total peak area in the chromatogram.

High-Performance Liquid Chromatography (HPLC) Protocol

While GC is more common for volatile compounds, HPLC can also be used for the analysis of lactones, particularly for assessing stability or for non-volatile impurities.[\[3\]](#)[\[4\]](#)

Instrumentation and Conditions:

- HPLC System: An HPLC system with a UV detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m).[\[3\]](#)
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid.[\[3\]](#)
 - Gradient: Start at 30% B, increase to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: As **delta-hexalactone** lacks a strong chromophore, detection can be challenging with UV. If impurities are expected to have UV absorbance, a wavelength such as 210 nm can be monitored.[\[5\]](#) For the main compound, a mass spectrometer (MS) detector would be more suitable.
- Injection Volume: 10 μ L.

Sample Preparation:

- Prepare a stock solution of the **delta-hexalactone** standard in the mobile phase at a concentration of 1 mg/mL.
- Filter the solution through a 0.45 µm syringe filter before injection.[5]

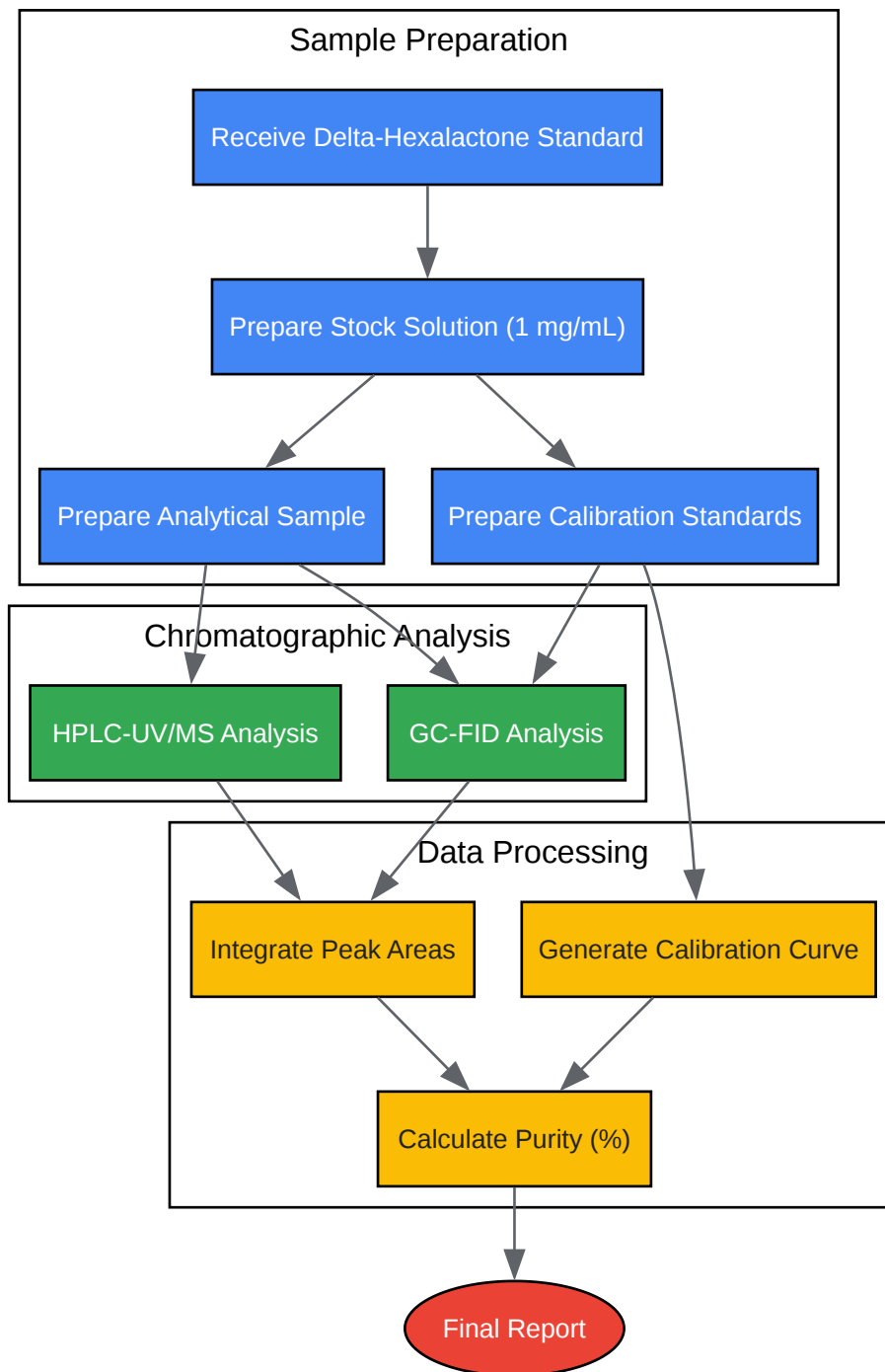
Data Analysis:

The purity is assessed by the relative peak area of the **delta-hexalactone** peak compared to the total area of all peaks in the chromatogram.

Visualizing Experimental and Logical Workflows

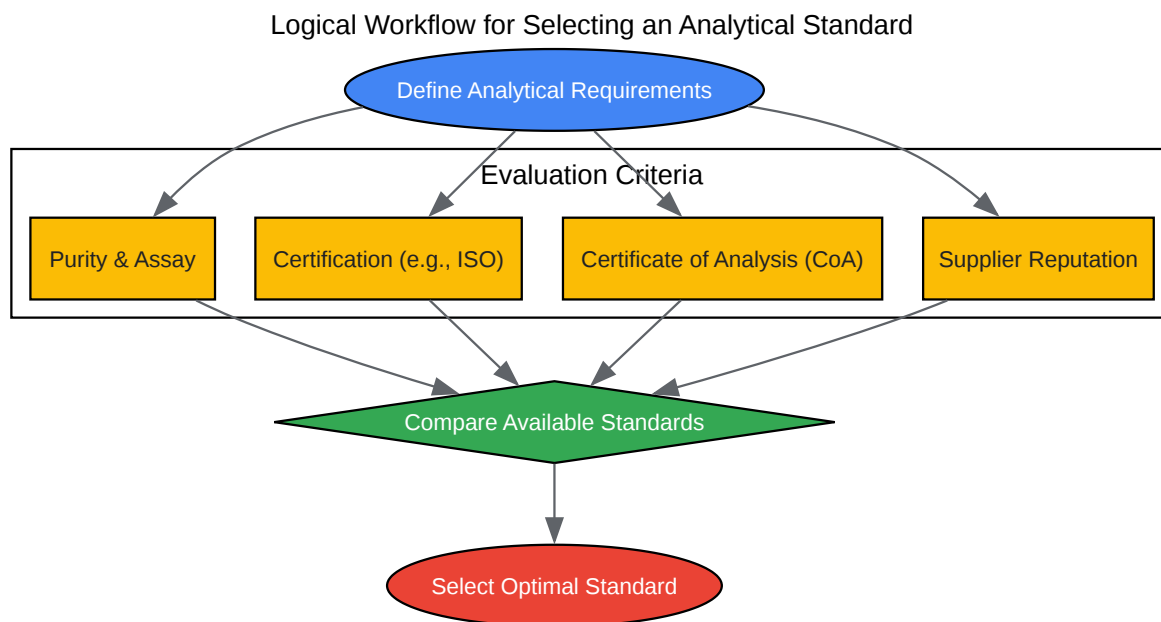
To aid in the practical application and selection of **delta-hexalactone** analytical standards, the following diagrams, generated using Graphviz, illustrate a typical experimental workflow and a logical process for standard selection.

Experimental Workflow for Delta-Hexalactone Analysis



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Caption: A typical experimental workflow for the analysis of a **delta-hexalactone** analytical standard.



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Caption: A logical workflow for the selection of a suitable **delta-hexalactone** analytical standard.

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